

Exatecan Intermediate 7: A Core Component in ADC Synthesis

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Compound of Interest

Compound Name: Exatecan Intermediate 7

Cat. No.: B12092213

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Exatecan Intermediate 7 is a crucial building block in the synthesis of Exatecan, a potent DNA topoisomerase I inhibitor.^{[1][2][3]} Exatecan itself is a key component in the development of Antibody-Drug Conjugates (ADCs), a targeted cancer therapy. While detailed experimental protocols and specific signaling pathways for **Exatecan Intermediate 7** are not extensively documented in publicly available literature, its fundamental physicochemical properties and its role in the broader synthesis of Exatecan are outlined below.

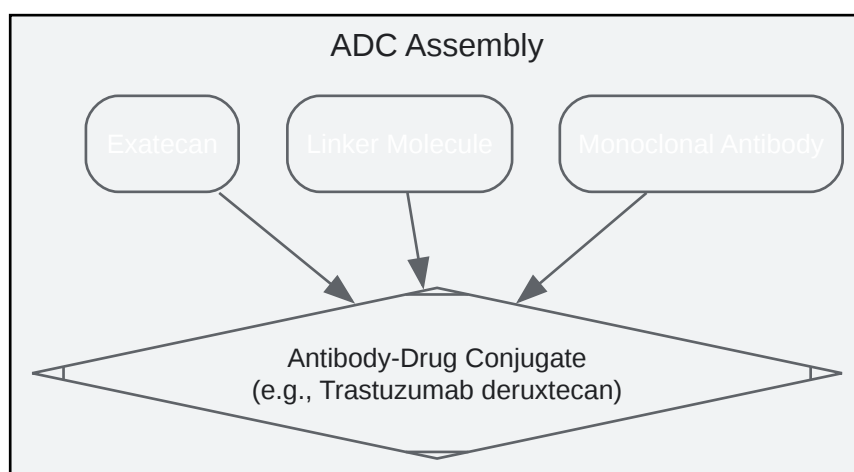
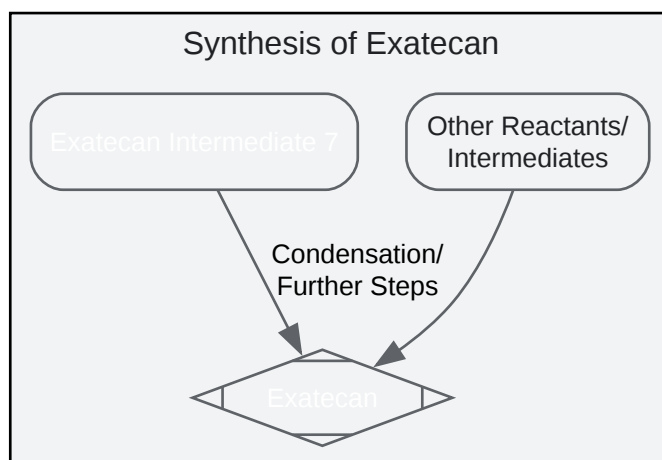
Physicochemical Data

The essential quantitative data for **Exatecan Intermediate 7** are summarized in the table below.

Property	Value	Source
Molecular Weight	264.25 g/mol	[4]
Chemical Formula	C ₁₃ H ₁₃ FN ₂ O ₃	[4]
CAS Number	182182-32-7	[4]
Appearance	Solid	[4]
Color	Light green to green	[4]

Role in Exatecan Synthesis

Exatecan Intermediate 7 serves as a precursor in the multi-step synthesis of Exatecan. The general workflow involves the condensation of this intermediate with other molecular fragments to construct the complex hexacyclic structure of the final Exatecan molecule.



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